

Daphnilongeridine: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B15588689*

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Introduction

Daphnilongeridine is a member of the complex and structurally diverse family of Daphniphyllum alkaloids. These natural products, isolated from plants of the Daphniphyllum genus, have garnered significant attention from the scientific community due to their intricate polycyclic architectures and promising biological activities. This document provides an in-depth technical guide to the core literature on **daphnilongeridine**, focusing on its isolation, structure elucidation, and cytotoxic properties. All quantitative data is presented in structured tables, and key experimental methodologies are detailed.

Isolation and Structure Elucidation

Daphnilongeridine was first isolated from the twigs and leaves of Daphniphyllum macropodum. The isolation procedure, as outlined in the foundational literature, involves a multi-step extraction and chromatographic process.

General Experimental Protocol for Isolation

The air-dried and powdered twigs and leaves of *D. macropodum* are subjected to extraction with methanol. The resulting crude extract is then partitioned between different solvents of varying polarity, typically ethyl acetate and water, to separate compounds based on their solubility. The ethyl acetate fraction, containing **daphnilongeridine**, is then subjected to

repeated column chromatography on silica gel and Sephadex LH-20, followed by preparative high-performance liquid chromatography (HPLC) to yield the pure alkaloid.

The structure of **daphnilongeridine** was elucidated using a combination of spectroscopic techniques, including:

- 1D NMR: ^1H and ^{13}C NMR spectra to identify the types and connectivity of protons and carbons.
- 2D NMR: COSY, HSQC, and HMBC experiments to establish the detailed covalent framework of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) to determine the elemental composition and molecular weight.

Based on this comprehensive spectroscopic analysis, the molecular formula of **daphnilongeridine** was determined to be $\text{C}_{32}\text{H}_{51}\text{NO}_4$.

Biological Activity: Cytotoxicity

Daphnilongeridine has demonstrated notable cytotoxic activity against a panel of human tumor cell lines and a human microvascular endothelial cell line (HMEC). The reported half-maximal inhibitory concentration (IC_{50}) values are summarized in the table below.

Table 1: Cytotoxicity of Daphnilongeridine (IC_{50} Values)

Cell Line	IC_{50} (μM)
Human Microvascular Endothelial (HMEC)	2.7
Human Tumor Cell Lines (unspecified)	2.4 - 9.7

Data sourced from studies on alkaloids from *Daphniphyllum macropodum*[1][2][3].

Experimental Protocol for Cytotoxicity Assays

The cytotoxic activity of **daphnilongeridine** is typically evaluated using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The general protocol is as follows:

- **Cell Culture:** Human tumor cell lines and HMEC are cultured in appropriate media supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO₂.
- **Cell Seeding:** Cells are seeded into 96-well plates at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are then treated with various concentrations of **daphnilongeridine** dissolved in a suitable solvent (e.g., DMSO) for a specified period, typically 48 to 72 hours.
- **MTT Assay:** After the incubation period, the MTT reagent is added to each well. Viable cells with active mitochondrial dehydrogenases reduce the yellow MTT to a purple formazan product.
- **Data Analysis:** The formazan crystals are dissolved in a solubilization buffer, and the absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The IC₅₀ value, the concentration of the compound that inhibits cell growth by 50%, is then calculated from the dose-response curves.

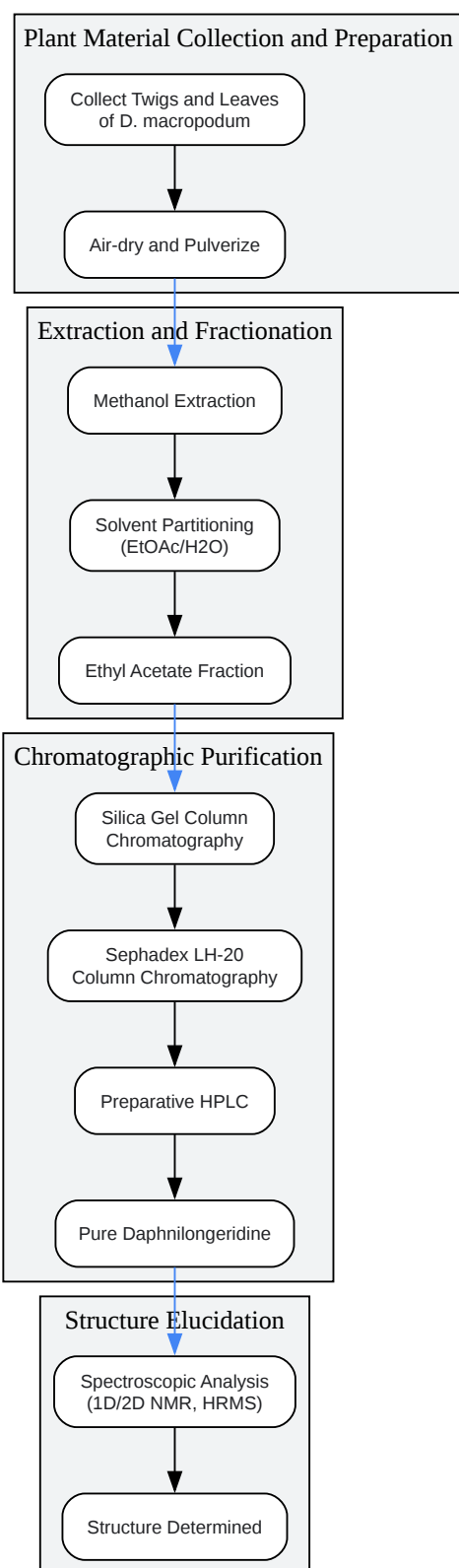
Signaling Pathways and Mechanism of Action

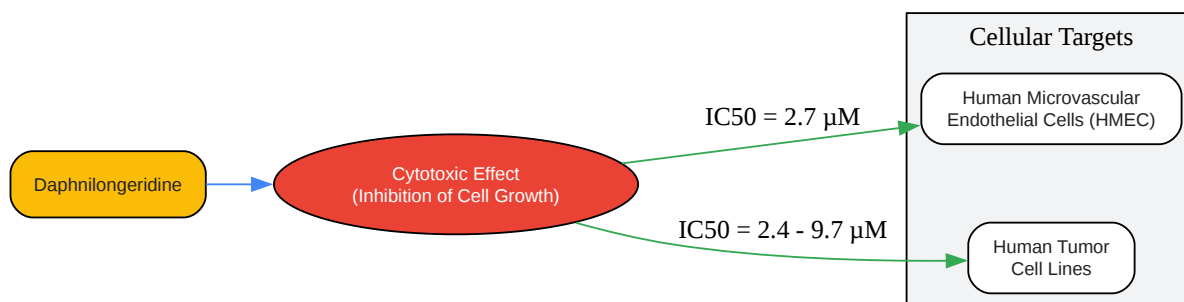
The current body of scientific literature on **daphnilongeridine** primarily focuses on its isolation, structure, and cytotoxic effects. As of now, there are no published studies detailing the specific signaling pathways modulated by **daphnilongeridine** or its precise mechanism of action at the molecular level. Further research is required to elucidate how this alkaloid exerts its cytotoxic effects.

Visualizations

Isolation and Characterization Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of **daphnilongeridine** from its natural source.





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References

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